Comprehensive Safety and Handling Guide for H-N-Me-D-Asn-OH

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*H-N-Me-D-Asn-OH*
CAS No.:	*117414-80-9*
Cat. No.:	*B176488*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **H-N-Me-D-Asn-OH** (N-methyl-D-asparagine). As a Senior Application Scientist, this document is structured to provide not just procedural steps, but also the scientific rationale behind them, ensuring a culture of safety and excellence in your laboratory.

Understanding the Compound: H-N-Me-D-Asn-OH

H-N-Me-D-Asn-OH, with the IUPAC name (2R)-4-amino-2-(methylamino)-4-oxobutanoic acid, is a derivative of the amino acid asparagine.[1] Its molecular formula is C5H10N2O3 and it has a molecular weight of 146.14 g/mol .[1] While comprehensive safety data for this specific compound is not readily available, the precautionary principle dictates that we treat it with a degree of caution, drawing parallels from related N-methylated amino acids and powdered chemical handling protocols. For instance, the stereoisomer N-Methyl-L-asparagine is known to cause serious eye irritation.[2]

Key Properties Summary:

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Property	Value	Source
IUPAC Name	(2R)-4-amino-2-(methylamino)-4-oxobutanoic acid	PubChem[1]
Molecular Formula	C5H10N2O3	PubChem[1]
Molecular Weight	146.14 g/mol	PubChem[1]

Hazard Assessment and Risk Mitigation

Given the limited specific toxicity data, a thorough risk assessment is paramount. The primary risks associated with handling **H-N-Me-D-Asn-OH**, particularly in its powdered form, are:

- Inhalation: Powders can be easily aerosolized and inhaled, potentially leading to respiratory irritation.
- Eye Contact: As with many chemical powders, there is a significant risk of eye irritation upon contact.[2]
- Skin Contact: Prolonged or repeated skin contact may cause irritation.
- Ingestion: Accidental ingestion could have unknown toxicological effects.

To mitigate these risks, a multi-layered approach to safety, encompassing engineering controls, administrative controls, and personal protective equipment (PPE), is essential.

Personal Protective Equipment (PPE): Your First Line of Defense

The appropriate selection and use of PPE is non-negotiable when handling **H-N-Me-D-Asn-OH**.

- Eye and Face Protection:
  - Safety Glasses with Side Shields: Mandatory for all laboratory work.

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- Chemical Splash Goggles: Required when there is a risk of splashing or when handling larger quantities of the powder.
- Face Shield: Should be worn in conjunction with goggles when a significant splash hazard exists.[3][4]

- Skin and Body Protection:
  - Laboratory Coat: A standard lab coat is required to protect against minor spills and contamination of personal clothing.
  - Chemical-Resistant Gloves: Nitrile gloves are a suitable choice for handling this compound.[4] It is crucial to inspect gloves for any signs of damage before use and to practice proper glove removal techniques to avoid contaminating your skin.[5]

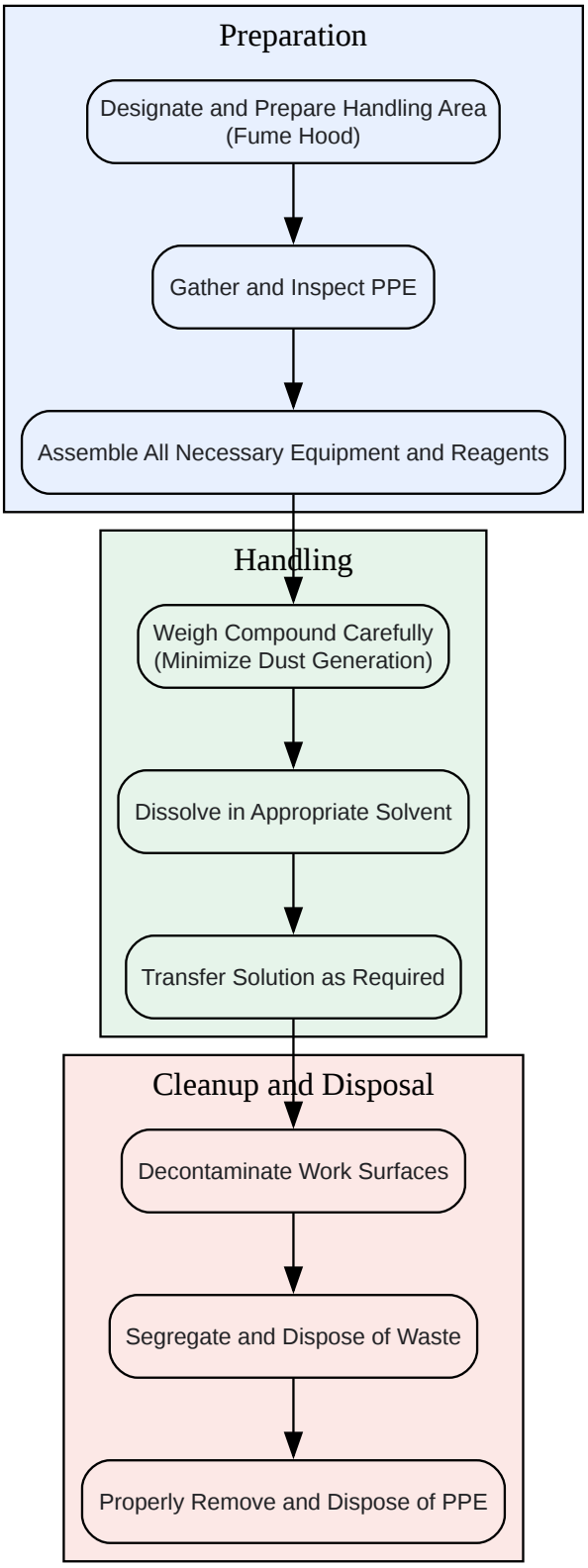
- Respiratory Protection:
  - Work in a Ventilated Area: All handling of powdered **H-N-Me-D-Asn-OH** should be performed in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.
  - Respirator: If engineering controls are insufficient to control airborne dust, a NIOSH-approved respirator (e.g., an N95 dust mask) should be used.[6]

Safe Handling and Operational Plan

A systematic approach to handling ensures both safety and experimental integrity.

Workflow for Safe Handling of **H-N-Me-D-Asn-OH**:

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Caption: A logical workflow for the safe handling of **H-N-Me-D-Asn-OH**, from preparation to disposal.

Step-by-Step Handling Protocol:

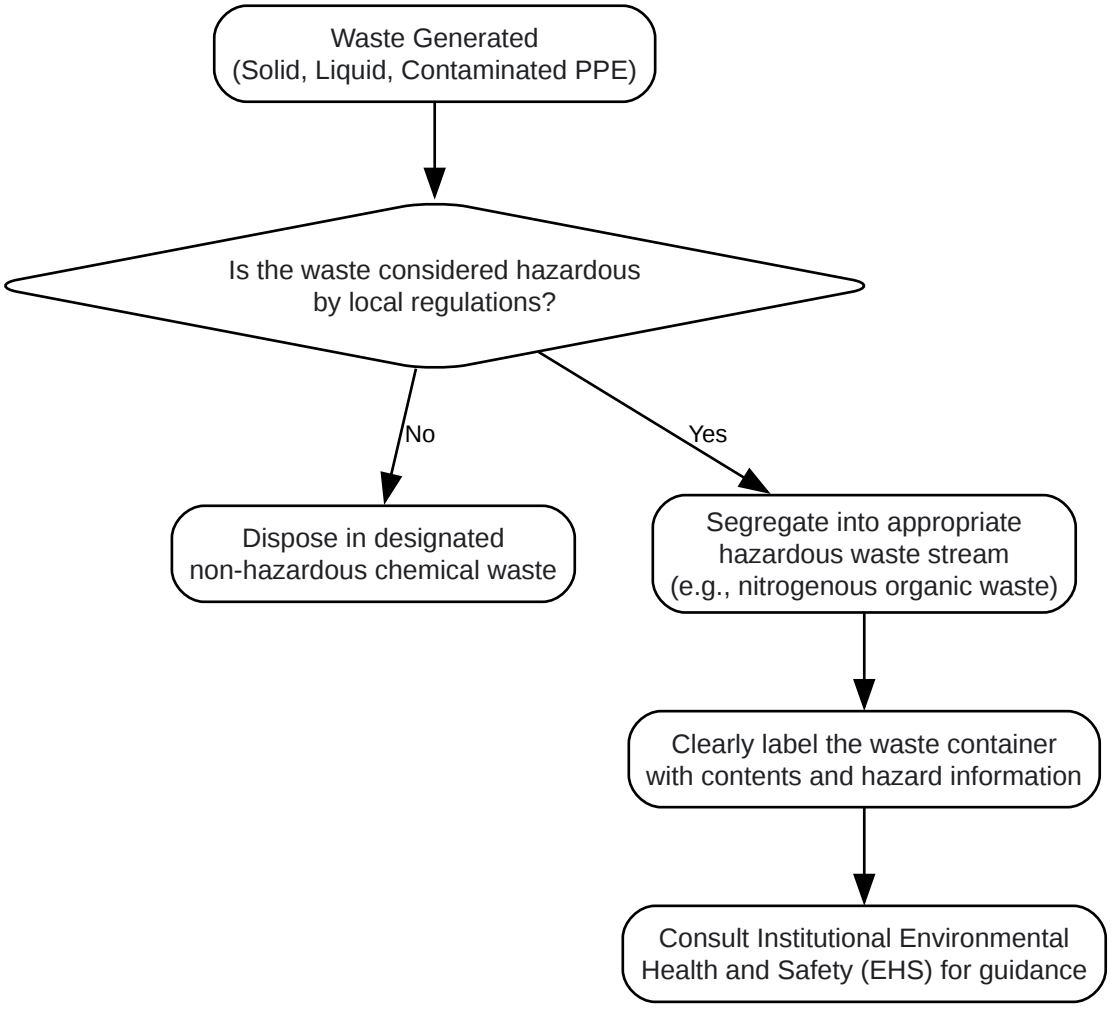
- Preparation:
  - Designate a specific area for handling, preferably within a certified chemical fume hood.
  - Ensure that an eyewash station and safety shower are readily accessible.[3]
  - Assemble all necessary equipment (e.g., spatulas, weigh boats, glassware, solvents) before handling the compound.
  - Don the appropriate PPE as outlined in the previous section.
- Weighing and Transfer:
  - Handle the solid compound with care to minimize dust generation.
  - Use a spatula to transfer the powder to a weigh boat. Avoid pouring the powder directly from the container.
  - If dissolving the compound, add the solvent to the solid slowly to prevent splashing.
- In Case of a Spill:
  - For a small dry spill, carefully wipe it up with a damp cloth, taking care not to create dust.
  - For a larger spill, evacuate the area and follow your institution's chemical spill response procedures.
  - For any spill, decontaminate the area with an appropriate cleaning agent.

Disposal Plan: A Commitment to Environmental Responsibility

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Proper chemical waste disposal is a critical component of laboratory safety and environmental stewardship.

Waste Disposal Decision Tree:



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Caption: A decision-making workflow for the proper disposal of **H-N-Me-D-Asn-OH** waste.

Disposal Protocol:

- Waste Segregation:
  - Solid Waste: Unused or contaminated **H-N-Me-D-Asn-OH** solid should be collected in a designated, sealed, and clearly labeled hazardous waste container.

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- Liquid Waste: Solutions containing **H-N-Me-D-Asn-OH** should be collected in a separate, labeled hazardous waste container. Do not dispose of solutions down the drain.
- Contaminated Materials: Used gloves, weigh boats, and other disposable materials that have come into contact with the compound should be placed in a sealed bag and disposed of as solid chemical waste.

- Labeling:
  - All waste containers must be clearly labeled with the full chemical name ("**H-N-Me-D-Asn-OH**" or "N-methyl-D-asparagine") and any known hazard warnings.
- Consult Institutional Guidelines:
  - Always adhere to your institution's specific hazardous waste management guidelines. When in doubt, consult your Environmental Health and Safety (EHS) department.

By adhering to these protocols, you contribute to a safe and compliant research environment, fostering a culture of responsibility that extends beyond the bench.

References

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